

# Bis-tris Propane (CAS 64431-96-5): An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Bis-tris propane*

Cat. No.: *B1209937*

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## Core Concepts: An Overview of Bis-tris Propane

**Bis-tris propane**, with the CAS number 64431-96-5, is a versatile and highly effective biological buffer.<sup>[1][2]</sup> Its chemical name is 1,3-bis(tris(hydroxymethyl)methylamino)propane.<sup>[1][3][4]</sup> This synthetic, water-soluble compound is prized for its wide buffering range and minimal interference in many biological reactions, making it a valuable tool in biochemistry, molecular biology, and pharmaceutical development.

Structurally, **Bis-tris propane** is a symmetrical molecule featuring two tertiary amine groups separated by a propane linker, with each amine being substituted with three hydroxymethyl groups. This structure contributes to its buffering capacity across a broad pH range. It is typically supplied as a white crystalline powder.

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Bis-tris propane** is essential for its effective application in experimental design. Key quantitative data are summarized in the table below.

Property	Value	References
CAS Number	64431-96-5	
Molecular Formula	C <sub>11</sub> H <sub>26</sub> N <sub>2</sub> O <sub>6</sub>	
Molecular Weight	282.33 g/mol	
Appearance	White crystalline powder	
pKa <sub>1</sub> at 25°C	6.8	
pKa <sub>2</sub> at 25°C	9.0	
Useful pH Range	6.3 - 9.5	
Melting Point	164-165 °C	
Solubility in Water	Soluble	
ΔpKa/°C	-0.031	

#### Stability and Storage:

**Bis-tris propane** is stable for years when stored as a dry powder at room temperature.

Aqueous stock solutions are also stable and can be autoclaved. For long-term storage, stock solutions should be kept at 2-8°C, where they are stable for months.

## Key Applications and Experimental Protocols

**Bis-tris propane**'s broad buffering range and low reactivity make it suitable for a wide array of applications in research and development.

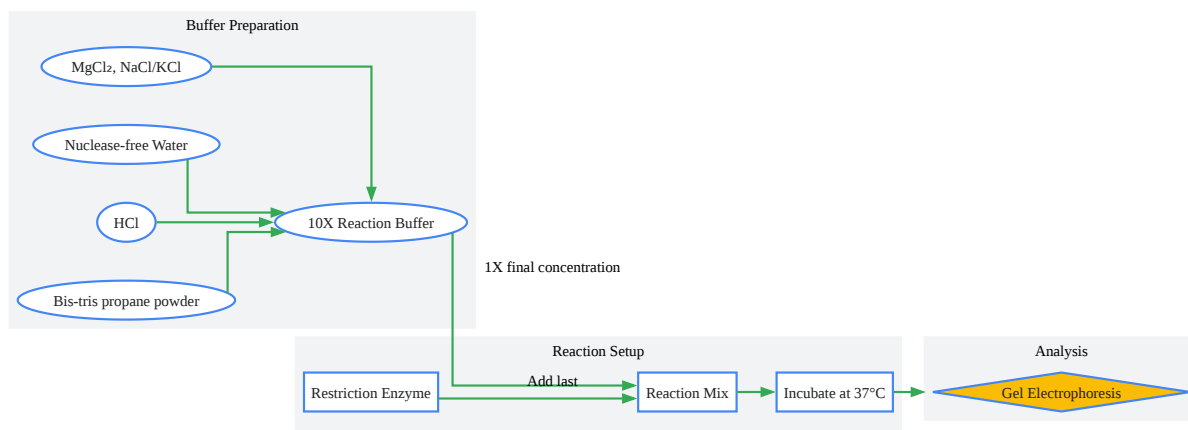
## Biochemical and Enzymatic Assays

The ability of **Bis-tris propane** to maintain a stable pH between 6.3 and 9.5 makes it an excellent choice for a variety of enzymatic assays. It is particularly advantageous over Tris buffer in the lower end of this range (pH 6-7), where Tris has poor buffering capacity. This property is crucial for enhancing the stability and activity of enzymes such as restriction endonucleases.

## Experimental Protocol: General Restriction Enzyme Digestion

While specific conditions vary by enzyme, a general protocol using a **Bis-tris propane** buffer can be outlined as follows:

- Prepare a 10X reaction buffer stock solution:
  - **Bis-tris propane** (pH adjusted to the desired value between 6.5 and 8.5 with HCl)
  - $\text{MgCl}_2$
  - NaCl or KCl
  - Dithiothreitol (DTT) or 2-mercaptoethanol (optional, for enzymes requiring reducing conditions)
- Set up the digestion reaction on ice:
  - Nuclease-free water
  - 10X **Bis-tris propane** reaction buffer
  - DNA substrate
  - Restriction enzyme (added last)
- Incubate the reaction at the optimal temperature for the specific enzyme (typically 37°C) for 1-2 hours.
- Terminate the reaction by heat inactivation (if applicable) or by adding a stop solution containing EDTA.



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**Figure 1.** Workflow for a typical restriction enzyme digestion using a **Bis-tris propane** buffer.

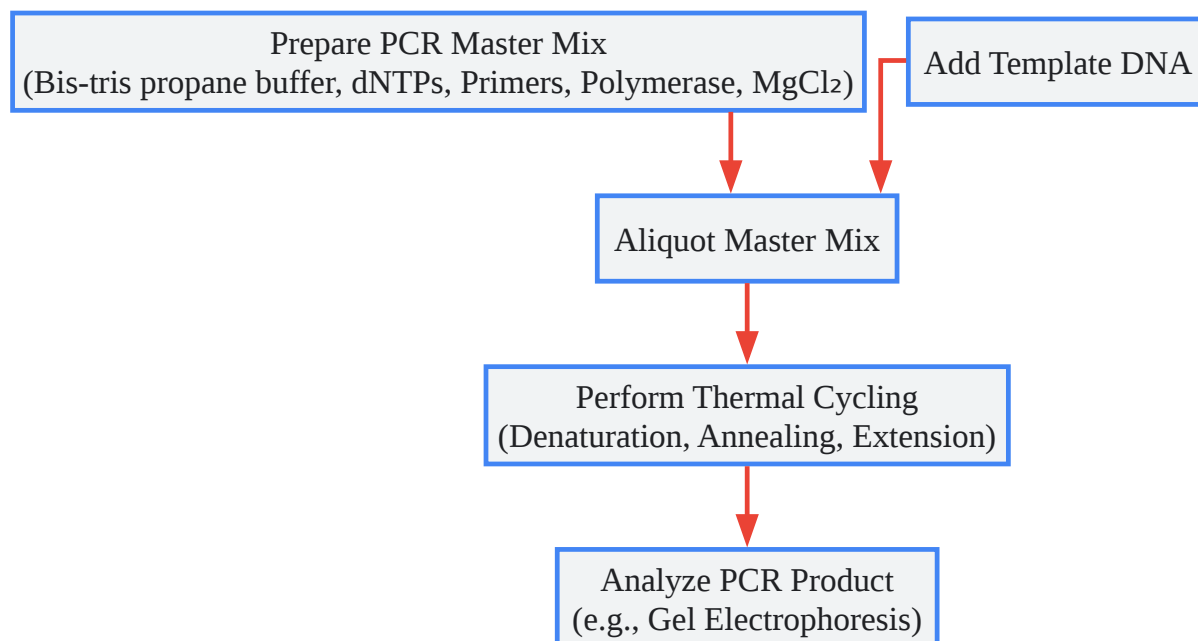
## Polymerase Chain Reaction (PCR)

**Bis-tris propane** has been cited as a suitable buffer for PCR, contributing to the fidelity of DNA polymerases by maintaining a stable pH throughout the thermal cycling process.

### Experimental Protocol: Conceptual PCR Setup with **Bis-tris Propane**

A standard PCR reaction mixture using **Bis-tris propane** as the primary buffering agent would conceptually include:

- Prepare a PCR master mix:
  - Nuclease-free water
  - 10X PCR buffer containing **Bis-tris propane** (pH 8.0-9.0), KCl, and  $(\text{NH}_4)_2\text{SO}_4$
  - $\text{MgCl}_2$  solution (for optimization)
  - dNTP mix
  - Forward and reverse primers
  - Taq DNA polymerase or a high-fidelity polymerase
- Add template DNA to individual PCR tubes.
- Aliquot the master mix into the PCR tubes.
- Perform thermal cycling according to the specific requirements of the primers and template DNA.



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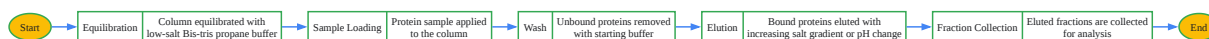
**Figure 2.** Conceptual workflow for a Polymerase Chain Reaction (PCR) utilizing a **Bis-tris propane** buffer.

## Protein Purification and Chromatography

**Bis-tris propane** is employed in various protein purification techniques, including anion-exchange chromatography. Its use can influence the purity and recovery of the target protein. For instance, in hydrophobic anion exchange chromatography, a **Bis-tris propane** buffer has been shown to offer high impurity clearance compared to a sodium phosphate buffer.

### Experimental Protocol: Anion-Exchange Chromatography

- Equilibrate the anion-exchange column with a low-salt starting buffer containing **Bis-tris propane** at a pH where the target protein is negatively charged and will bind to the resin (e.g., 20 mM **Bis-tris propane**, pH 8.5).
- Load the protein sample onto the column.
- Wash the column with the starting buffer to remove unbound contaminants.
- Elute the bound proteins using a linear gradient of increasing salt concentration (e.g., 0-1 M NaCl in the starting buffer) or by decreasing the pH.
- Collect fractions and analyze for the presence of the target protein.



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